

# In-Depth Technical Guide: 4-Isopropoxyaniline

## Safety and Handling

**Author:** BenchChem Technical Support Team. **Date:** December 2025

### Compound of Interest

Compound Name: 4-Isopropoxyaniline

Cat. No.: B1293747

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## Chemical and Physical Properties

**4-Isopropoxyaniline**, with the CAS number 7664-66-6, is an organic compound used as an intermediate in the synthesis of pharmaceuticals, dyes, and other specialty chemicals.<sup>[1]</sup> A comprehensive understanding of its physical and chemical properties is fundamental to its safe handling and use in a laboratory setting.

Property	Value	Source
Molecular Formula	C <sub>9</sub> H <sub>13</sub> NO	[2]
Molecular Weight	151.21 g/mol	[2][3]
Appearance	Colorless to red to green clear liquid or pale yellow solid	[3]
Melting Point	244 °C (decomposed)	[3]
Boiling Point	95 °C at 0.4 mm Hg	[3]
Density	1.03 g/mL	[3]
Flash Point	110.6 °C	[3]
Vapor Pressure	0.0175 mmHg at 25 °C	[3]
Refractive Index	1.5430-1.5470	[3]
Solubility	Soluble in organic solvents such as ethanol and methylene chloride.	[3]

## Hazard Identification and GHS Classification

**4-Isopropoxyaniline** is classified as a hazardous substance. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a standardized framework for communicating its potential hazards.

Hazard Class	GHS Classification	Hazard Statement
Acute Toxicity, Oral	Category 3 / Category 4	H301: Toxic if swallowed / H302: Harmful if swallowed[2]
Acute Toxicity, Dermal	Category 3 / Category 4	H311: Toxic in contact with skin / H312: Harmful in contact with skin[2]
Acute Toxicity, Inhalation	-	H332: Harmful if inhaled
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[2]
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation[2]

Signal Word: Danger or Warning[2]

Hazard Pictograms:

- Skull and Crossbones (for Acute Toxicity, Category 3)
- Exclamation Mark (for Acute Toxicity, Category 4, Skin and Eye Irritation)

## Handling Precautions and Personal Protective Equipment (PPE)

Due to its hazardous nature, strict adherence to safety protocols is mandatory when handling **4-isopropoxyaniline**.

## Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation of vapors.
- Ensure safety showers and eyewash stations are readily accessible.

## Personal Protective Equipment (PPE)

- **Eye/Face Protection:** Wear chemical safety goggles or a face shield.
- **Skin Protection:**
  - Wear chemical-resistant gloves (e.g., nitrile rubber).
  - Wear a lab coat or other protective clothing to prevent skin contact.
- **Respiratory Protection:** If working outside a fume hood or if there is a risk of generating aerosols, use a NIOSH-approved respirator with an appropriate cartridge.

## General Hygiene Practices

- Avoid contact with skin, eyes, and clothing.
- Do not eat, drink, or smoke in the laboratory.
- Wash hands thoroughly after handling the chemical.

## First Aid Measures

In case of exposure, immediate medical attention is crucial.

- **After Inhalation:** Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.
- **After Skin Contact:** Immediately wash off with soap and plenty of water. Remove contaminated clothing. Consult a physician.
- **After Eye Contact:** Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
- **After Ingestion:** Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.

## Firefighting and Accidental Release Measures

- **Extinguishing Media:** Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.

- Special Hazards: Emits toxic fumes under fire conditions.
- Accidental Release:
  - Evacuate personnel to a safe area.
  - Wear appropriate PPE.
  - Absorb the spill with inert material (e.g., vermiculite, sand) and place it in a sealed container for disposal.
  - Ventilate the area and wash the spill site after material pickup is complete.

## Storage and Disposal

- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.[\[3\]](#)
- Disposal: Dispose of waste material in accordance with all applicable federal, state, and local environmental regulations.

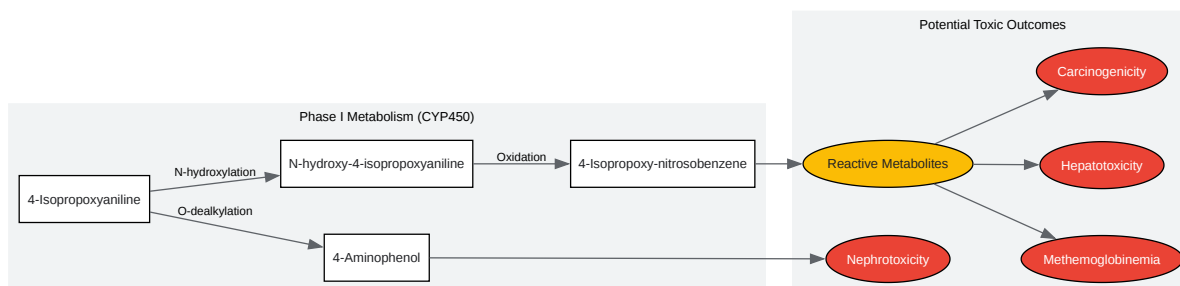
## Toxicological Information and Potential Metabolic Pathways

While specific toxicological studies on **4-isopropoxyaniline** are limited, its structure as an aniline derivative provides insight into its potential metabolic fate and toxicological profile. Anilines are known to undergo metabolic activation, primarily by cytochrome P450 enzymes in the liver, which can lead to the formation of reactive metabolites.

### Postulated Metabolic Pathway

The metabolism of **4-isopropoxyaniline** is likely to proceed through two main pathways common to aniline derivatives: N-hydroxylation and ring hydroxylation. The N-hydroxylation pathway can lead to the formation of a reactive hydroxylamine metabolite, which can be further oxidized to a nitroso species. These reactive intermediates are often implicated in the toxic effects of anilines, such as methemoglobinemia and carcinogenesis.

The isopropoxy group may also be a site for metabolism, potentially undergoing O-dealkylation to form 4-aminophenol. 4-Aminophenol itself is a known nephrotoxicant.



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Caption: Postulated metabolic activation pathway of **4-isopropoxyaniline**.

## Experimental Protocols

### Synthesis of 4-Isopropoxyaniline

A common method for the synthesis of **4-isopropoxyaniline** involves the alkylation of 4-aminophenol.<sup>[1]</sup>

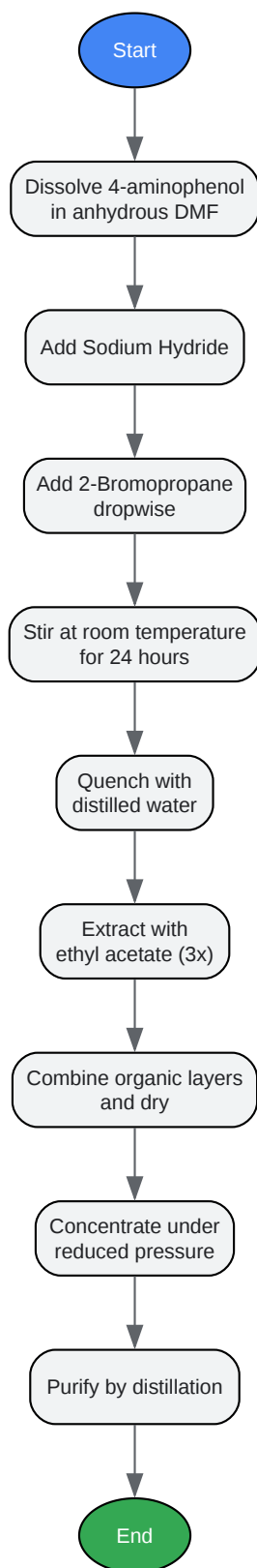
Materials:

- 4-Aminophenol
- Sodium hydride (suspension in mineral oil)
- Anhydrous N,N-dimethylformamide (DMF)
- 2-Bromopropane

- Distilled water
- Ethyl acetate
- Anhydrous sodium sulfate

Procedure:

- In a reaction vessel, dissolve 4-aminophenol (92 mmol) in anhydrous DMF (100 mL).
- Carefully add sodium hydride (275 mmol) to the solution.
- Add 2-bromopropane (137 mmol) dropwise to the reaction mixture.
- Stir the mixture at room temperature for 24 hours.
- After the reaction is complete, quench the reaction by adding distilled water (400 mL).
- Extract the aqueous phase with ethyl acetate (3 x 150 mL).
- Combine the organic layers and dry over anhydrous sodium sulfate.
- Concentrate the solution under reduced pressure.
- Purify the final product by distillation under reduced pressure.<sup>[1]</sup>



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## References

- 1. 4-Isopropoxyaniline | 7664-66-6 [chemicalbook.com]
- 2. 4-Isopropoxyaniline | C<sub>9</sub>H<sub>13</sub>NO | CID 82112 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. chembk.com [chembk.com]
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Address: 3281 E Guasti Rd

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